

# Safety and Handling of 3-(Cyclohexyloxy)propan-1-amine: A Technical Guide

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## Compound of Interest

Compound Name: 3-(Cyclohexyloxy)propan-1-amine

Cat. No.: B092173

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **3-(Cyclohexyloxy)propan-1-amine** (CAS RN: 16728-63-5). The information is compiled from publicly available safety data sheets and chemical databases to ensure laboratory personnel can manage this substance responsibly.

## Chemical Identification and Physical Properties

Identifier	Value	Reference
IUPAC Name	3-cyclohexyloxypropan-1-amine	[1]
CAS Number	16728-63-5	[1][2]
Molecular Formula	C9H19NO	[1]
Molecular Weight	157.25 g/mol	[1]
Appearance	Liquid	[3]
Boiling Point	72-74 °C at 4.5 Torr	[4]
Flash Point	110.3°C	[2]
Vapor Pressure	0.0218 mmHg at 25°C	[2]
pKa	9.70 ± 0.10 (Predicted)	[4]
Density	0.9281 g/cm3	[4]

## Hazard Identification and GHS Classification

**3-(Cyclohexyloxy)propan-1-amine** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification Summary[1]

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	1B
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	3

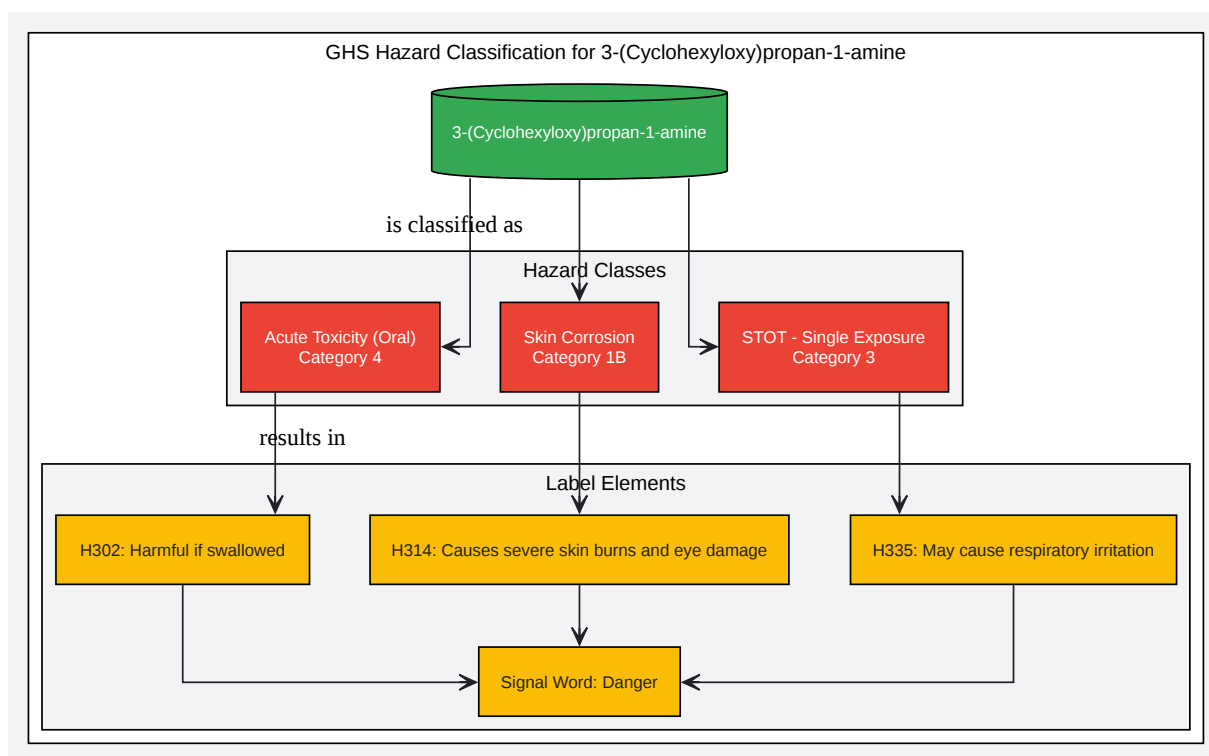
Signal Word: Danger[1][3]

Hazard Statements:[1][3]

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H335: May cause respiratory irritation.

Primary Hazards: Corrosive, Irritant[1]

The following diagram illustrates the GHS hazard classification for this compound.



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Caption: GHS Hazard Classification of **3-(Cyclohexyloxy)propan-1-amine**.

## Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

Handling:[2]

- Handle in a well-ventilated place.[2]
- Work under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe mist, gas, or vapors.[2]
- Wear suitable protective clothing, including chemical-impermeable gloves and tightly fitting safety goggles.[2]
- Use non-sparking tools and take precautionary measures against static discharge.[2]
- Wash hands thoroughly after handling.[5]

Storage:[2]

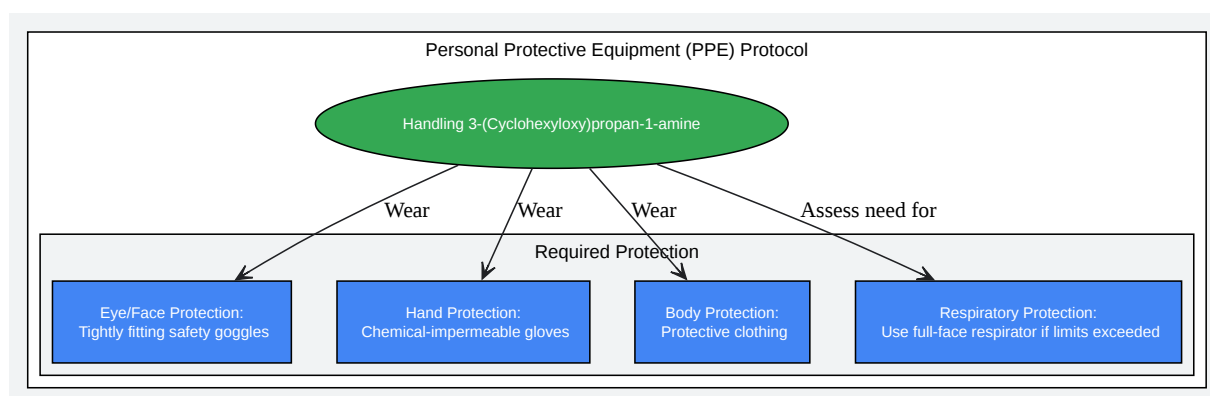
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store locked up.[6]
- Store apart from incompatible materials such as strong oxidizing agents and acids.[2][7]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **3-(Cyclohexyloxy)propan-1-amine**:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]
- Skin Protection: Wear chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2] Protective clothing is also required.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2]

The following diagram outlines the recommended PPE.



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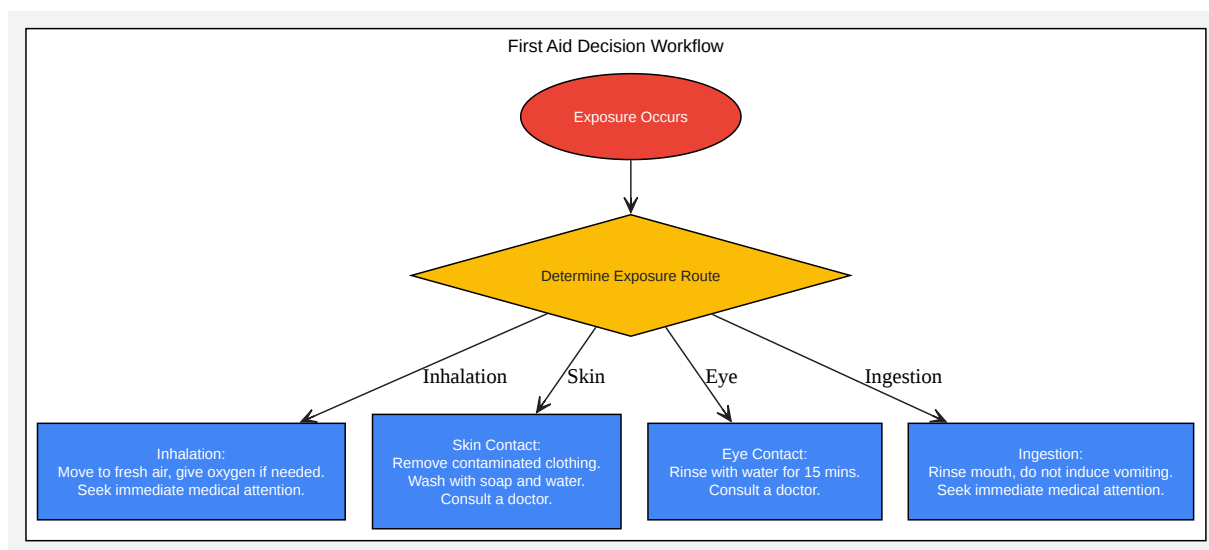
Caption: Recommended Personal Protective Equipment (PPE).

## First Aid Measures

In the event of exposure, immediate medical attention is required. The following first aid measures should be taken:

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately. Do not use mouth-to-mouth resuscitation.	[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[2]

The decision-making process for first aid is illustrated in the diagram below.



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Caption: First Aid Workflow for Exposure Incidents.

## Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: No data available.[2]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[2]

Accidental Release Measures:

- Personal Precautions: Avoid breathing mist, gas, or vapors.[2] Avoid contact with skin and eyes.[2] Use personal protective equipment, including chemical-impermeable gloves.[2] Ensure adequate ventilation.[2] Remove all sources of ignition.[2] Evacuate personnel to safe areas.[2]
- Environmental Precautions: Prevent further spillage or leakage if it is safe to do so.[2] Do not let the chemical enter drains; discharge into the environment must be avoided.[2]
- Methods for Containment and Cleaning Up: Collect and arrange for disposal.[2] Keep the chemical in suitable, closed containers for disposal.[2] Remove all sources of ignition.[2]

## Toxicological and Ecological Information

Detailed experimental protocols for the toxicological and ecological effects of **3-(Cyclohexyloxy)propan-1-amine** are not available in the public domain. The provided information is based on GHS classifications.

Acute Toxicity:

- Oral: Harmful if swallowed (Category 4).[1]

Skin Corrosion/Irritation:

- Causes severe skin burns (Category 1B).[1]

Serious Eye Damage/Eye Irritation:

- Causes serious eye damage.[1]

Respiratory Sensitization:

- May cause respiratory irritation (STOT SE, Category 3).[1]

Ecological Information:

- Discharge into the environment must be avoided.[2]

## Disposal Considerations



Dispose of contents and containers in accordance with local, regional, and national regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2] Do not discharge to sewer systems.[2] Containers can be triple-rinsed and offered for recycling or reconditioning.[2]

## Regulatory Information

This substance is subject to various regulations. Users should ensure compliance with all applicable local, regional, and national laws.

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for a formal safety data sheet (SDS) and should not be used as the sole basis for risk assessment. All users should consult the original SDS for **3-(Cyclohexyloxy)propan-1-amine** from their supplier and adhere to all institutional safety protocols. No warranty, expressed or implied, is made.

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